

HS-173 stability and storage conditions

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Compound Focus: HS-173

CAS No.: 1276110-06-5

Cat. No.: S548061

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HS-173: Compound Overview & Handling

HS-173 is a potent and selective small-molecule inhibitor of the PI3K pathway, specifically targeting the PI3K α isoform. It is used in preclinical research to investigate cancer biology and combination therapies [1].

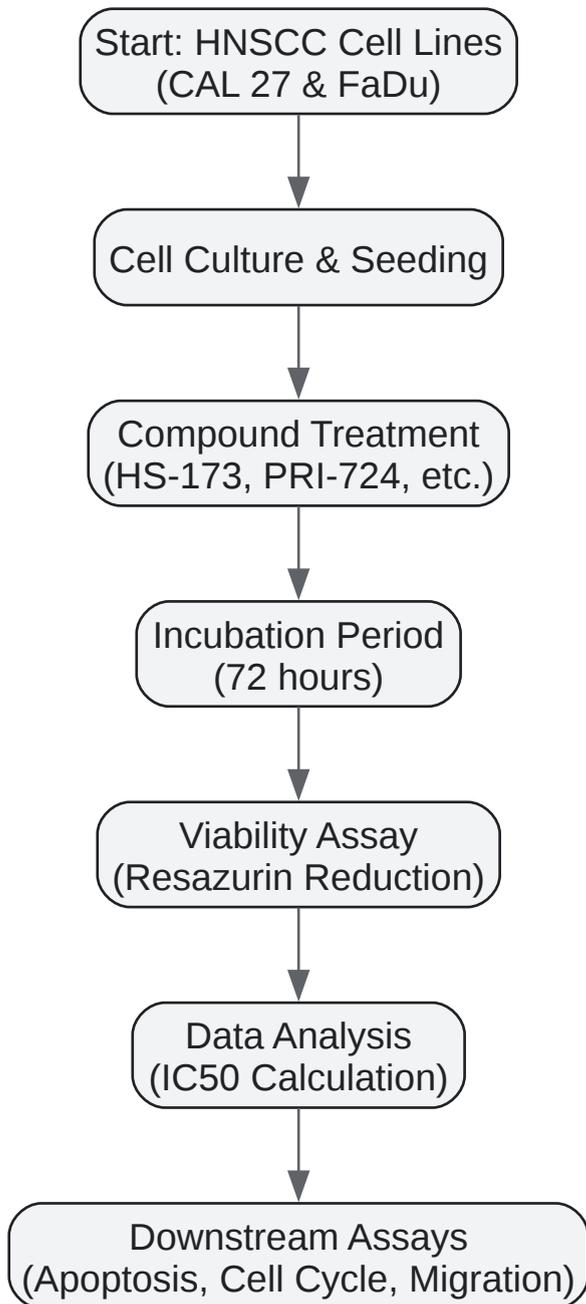
- **Chemical Name:** Not specified in search results, typically referred to in literature as "**HS-173**".
- **Molecular Weight:** Information not located in search results; consult supplier Certificate of Analysis.
- **Solubility:** Information not located in search results; consult supplier Certificate of Analysis.
- **Handling Notes:** Standard safe laboratory practices should be followed. It is recommended to handle the compound in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.

Experimental Protocol & Key Findings

The following methodology is reconstructed from a recent study that investigated **HS-173** in combination with other pathway inhibitors [1].

Experimental Workflow for Combination Studies

The diagram below illustrates the key stages of the experimental workflow used to evaluate **HS-173** in head and neck squamous cell carcinoma (HNSCC) research.



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Key Experimental Findings [1]

- **Synergistic Apoptosis:** Combinations of **HS-173** (PI3Ki) with PRI-724 (Wnt/ β -catenin inhibitor) were more potent in inducing programmed cell death (apoptosis) in HNSCC cells than individual agents.
- **Targeted Pathway Inhibition:** The study confirmed that co-inhibition of the PI3K and Wnt/ β -catenin pathways is a viable strategy for targeting head and neck cancer cells.

Frequently Asked Questions

What is the specific storage condition for HS-173? A specific storage condition for **HS-173** was not located in the search results. As a small-molecule inhibitor, it is typically stored as recommended by the commercial supplier. **You must consult the supplier's Certificate of Analysis (CoA) or product datasheet for definitive instructions.** As a general rule for sensitive biochemicals, long-term storage at -20°C is often recommended [2] [3].

What solvent should I use to prepare a stock solution of HS-173? The search results do not specify a solvent for **HS-173**. Common solvents for small-molecule inhibitors include **Dimethyl Sulfoxide (DMSO)**. The optimal solvent should be confirmed from the supplier's documentation. Ensure the final solvent concentration in your cell culture experiments is non-toxic (typically DMSO $<0.1-0.5\%$).

The experimental results using HS-173 are inconsistent. What could be the cause? Inconsistent results can stem from compound degradation or experimental variables.

- **Compound Stability:** Improper storage, repeated freeze-thaw cycles, or use of an expired product can lead to a loss of potency. Adhere strictly to storage guidelines and create small, single-use aliquots.
- **Biological Variability:** Cell passage number, culture conditions, and serum batch can influence results. Maintain consistent cell culture protocols and include appropriate controls in every experiment.

General Principles for Pharmaceutical Storage

For context, the table below outlines standard stability storage conditions used in pharmaceutical development, which can serve as a general reference for laboratory reagent management [2] [3].

Storage Type	Typical Temperature	Typical Relative Humidity	Common Purpose & Duration
Long-term	$25^{\circ}\text{C} \pm 2^{\circ}\text{C}$	$60\% \pm 5\%$	Simulates standard shelf life; 24-36 months [2].

Storage Type	Typical Temperature	Typical Relative Humidity	Common Purpose & Duration
Accelerated	40°C ± 2°C	75% ± 5%	Rapidly predicts stability & degradation; typically 6 months [2].
Cold	2°C to 8°C	N/A	For biologics, vaccines, and temperature-sensitive products [2].
Freeze	-20°C	N/A	For sensitive biopharmaceuticals (e.g., some proteins) [2].
Ultra-low	-80°C	N/A	For highly sensitive materials (e.g., gene therapies) [2].

How to Locate Specific Stability Data

Since definitive stability data for **HS-173** was not publicly available, I suggest you take the following steps to acquire it:

- **Contact the Supplier:** The most reliable source of information is the manufacturer or distributor from whom you purchased **HS-173**. Request the detailed Certificate of Analysis (CoA) and Safety Data Sheet (SDS), which should contain storage and stability information.
- **Scientific Literature Search:** Conduct a targeted search on academic databases (e.g., PubMed, Google Scholar) for "**HS-173**" AND "stability" or "**HS-173**" AND "degradation" to find any published stability-indicating studies.
- **Perform Forced Degradation Studies:** If the data is critical and unavailable, consider conducting your own forced degradation studies to understand the stability profile of the compound under various stress conditions (e.g., heat, light, humidity, acidic/basic pH) [3].

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References

1. Combinations of PRI-724 Wnt/ β -Catenin Pathway Inhibitor ... [mdpi.com]
2. In Pharma Industry | GMP Insiders Stability Storage Conditions [gmpinsiders.com]
3. A Guide to Stability | Pharma Info Nepal Storage [pharmainfonepal.com]

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